

An In-depth Technical Guide to the Physical and Chemical Properties of Diazopropane

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Compound of Interest

Compound Name: Diazopropane

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Introduction

Diazopropane ($C_3H_6N_2$), specifically **2-diazopropane**, is a volatile and highly reactive aliphatic diazo compound. Its significance in organic synthesis stems from its utility as a precursor for the generation of dimethylcarbene and as a 1,3-dipole in cycloaddition reactions. These reactions provide efficient routes to a variety of molecular scaffolds, including cyclopropanes and pyrazolines, which are of considerable interest in medicinal chemistry and drug development. This guide provides a comprehensive overview of the physical and chemical properties of **diazopropane**, detailed experimental protocols for its synthesis and handling, and an exploration of its applications in the synthesis of biologically relevant molecules.

Physical and Chemical Properties

Due to its inherent instability, many of the physical properties of pure **2-diazopropane** have not been experimentally determined under standard conditions. The available data is a combination of experimental values for its solutions, values determined under specific conditions, and computationally predicted properties.

Data Presentation: Physical Properties of 2-Diazopropane

Property	Value	Source/Method
Molecular Formula	C ₃ H ₆ N ₂	-
Molecular Weight	70.09 g/mol	Computed
Boiling Point	-31.2 °C at 14 Torr	Experimental
Melting Point	Not available	-
Density	0.8389 g/cm ³	Computed
Appearance	Typically handled as a cherry-red or wine-red solution in ether	Experimental Observation
Solubility	Soluble in organic solvents such as diethyl ether. [1]	Experimental
Stability	Unstable. [2] Solutions in ether have a half-life of approximately 3 hours at 0°C. [2]	Experimental
Visible Absorption	λ _{max} ≈ 500 nm (in ether)	Experimental

Experimental Protocols

Caution:**Diazopropane** is volatile, potentially toxic, and explosive. All operations should be conducted in a well-ventilated fume hood behind a safety shield. Use glassware with smooth surfaces, avoiding ground glass joints where possible to minimize the risk of explosion.[\[1\]](#)[\[2\]](#)

Synthesis of 2-Diazopropane

The most common and reliable method for the preparation of 2-**diazopropane** is the oxidation of acetone hydrazone with mercury(II) oxide in the presence of a basic catalyst.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Acetone hydrazone (freshly distilled)

- Yellow mercury(II) oxide
- Diethyl ether
- Ethanolic potassium hydroxide solution (e.g., 3 M)
- Dry ice
- Acetone

Equipment:

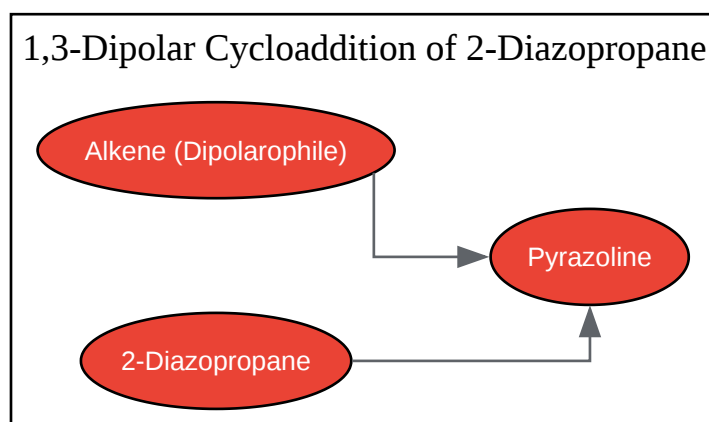
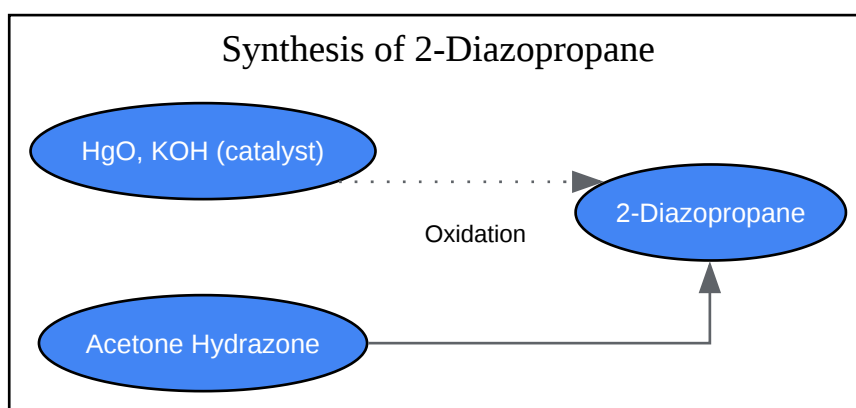
- Two-necked round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Vacuum source
- Cold trap (-78 °C)

Procedure:

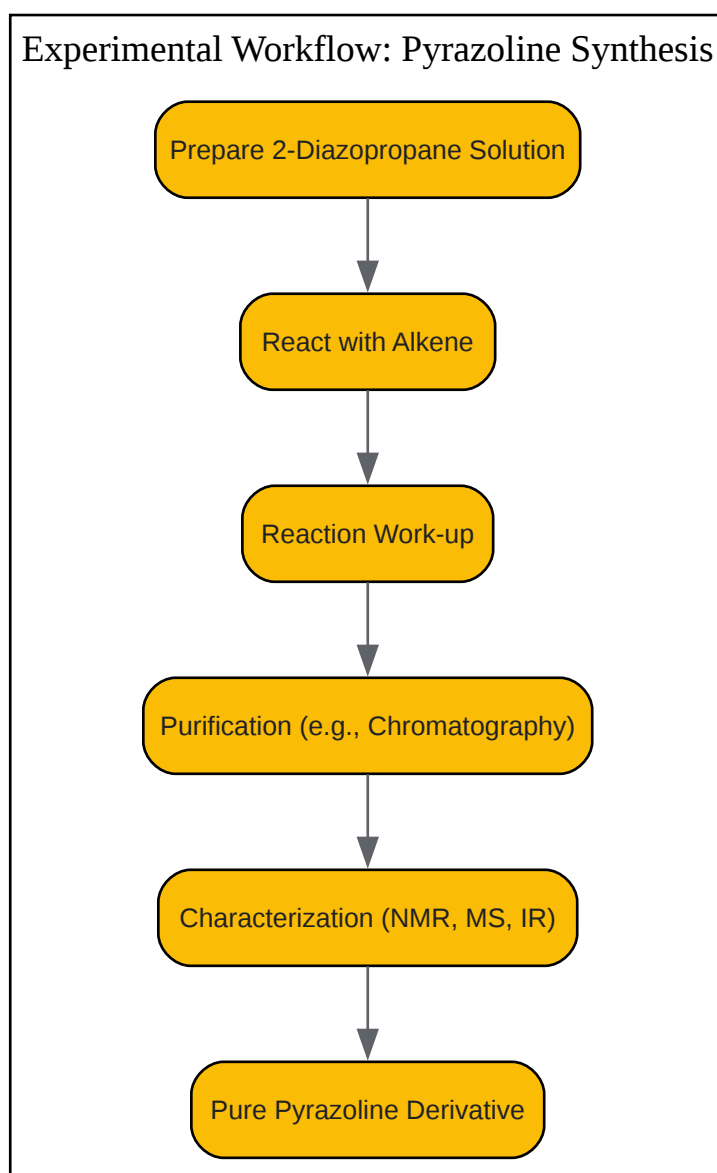
- Set up the distillation apparatus as illustrated in the diagram below. The receiving flask should be cooled to -78 °C using a dry ice/acetone bath.
- To the two-necked round-bottom flask, add yellow mercury(II) oxide (0.27 mol), diethyl ether (100 mL), and the ethanolic potassium hydroxide solution (4.5 mL).
- Begin vigorous stirring of the mixture and reduce the pressure within the system to approximately 250 mm Hg.

- Slowly add freshly distilled acetone hydrazone (0.21 mol) dropwise from the dropping funnel. The ether will begin to boil, which helps to cool the reaction mixture.^[2]
- After the addition is complete, continue stirring and gradually reduce the pressure to about 15 mm Hg.
- A mixture of ether and 2-**diazopropane** will co-distill and collect in the cooled receiving flask.^[2] The resulting cherry-red solution is approximately 2 M in 2-**diazopropane**.

An alternative oxidizing agent that has been reported is silver oxide, though it may produce less stable solutions of 2-**diazopropane**.^[2]



Experimental Workflow: Pyrazoline Synthesis



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